

Hygromycin B translocation inhibition vs other antibiotics

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Compound Focus: Hygromycin B

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Experimental Evidence and Protocols

Key experimental approaches used to characterize **Hygromycin B**'s mechanism include structural analysis, biochemical assays, and whole-cell studies.

Structural Analysis by X-ray Crystallography/cryo-EM

- **Objective:** Determine the high-resolution three-dimensional structure of the ribosome in complex with **Hygromycin B** to identify its binding site and induced conformational changes.
- **Protocol Summary:**
 - **Complex Formation:** *E. coli* 70S ribosomes are incubated with **Hygromycin B** to form a stable complex [1].
 - **Crystallization:** The ribosome-antibiotic complex is crystallized.
 - **Data Collection & Analysis:** X-ray diffraction data are collected. The structure is solved, revealing that **Hygromycin B** binds to the mRNA decoding center in helix 44 (h44) of the 30S subunit and induces a localized conformational change distinct from that caused by other aminoglycosides [1].

2. Biochemical Assay: Inhibition of Translocation *In Vitro*

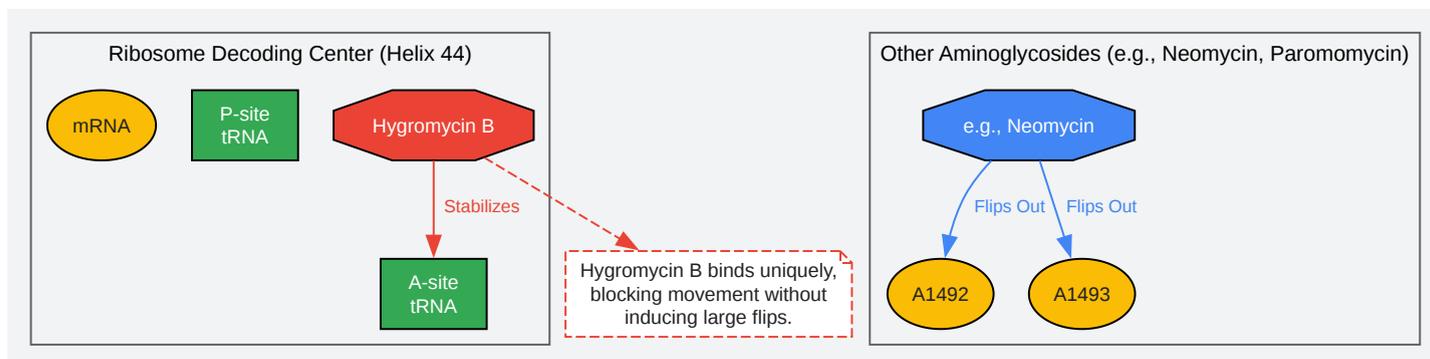
- **Objective:** Quantify the potency of **Hygromycin B** in inhibiting the translocation of mRNA and tRNAs on the ribosome.
- **Protocol Summary:**
 - **Ribosome Complex:** A pre-translocation complex is formed, containing ribosomes, mRNA, and tRNAs in the A and P sites.
 - **Translocation Trigger:** Elongation Factor G (EF-G) in bacteria, or Elongation Factor 2 (EF-2) in eukaryotes, along with GTP, is added to trigger translocation [2].
 - **Antibiotic Inhibition:** The reaction is carried out in the presence of increasing concentrations of **Hygromycin B**.
 - **Analysis:** Translocation efficiency is measured by monitoring the movement of tRNA from the A to the P site. **Hygromycin B** shows potent inhibition of this EF-2-dependent step but does not affect the accompanying GTP hydrolysis [2].

Chemical Probing of Ribosome Binding

- **Objective:** Map the binding site of **Hygromycin B** on the rRNA by observing changes in the chemical accessibility of specific nucleotides.
- **Protocol Summary:**
 - **Ribosome Treatment:** Intact 70S ribosomes or isolated 30S subunits are incubated with **Hygromycin B**.
 - **Chemical Modification:** The complex is treated with dimethyl sulfate (DMS), which methylates exposed adenine (N1) and guanine (N7) bases in the rRNA.
 - **Detection:** The modification pattern is analyzed. Binding of **Hygromycin B** to the 70S ribosome protects G1494 from modification and enhances the reactivity of A1408 [1].

Molecular Mechanism and Visualization

The diagram below illustrates the molecular mechanism of **Hygromycin B**, which binds the ribosome and physically impedes the movement of tRNA during translocation.



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Hygromycin B binds and stabilizes A-site tRNA, blocking translocation without flipping A1492/A1493.

- **Unique Binding and Conformational Change:** **Hygromycin B** binds deeply within the mRNA decoding center of the 30S ribosomal subunit [1]. This binding induces a **localized conformational change** in helix 44 that differs from the changes induced by other aminoglycosides [1].
- **Inhibition of Translocation:** The primary effect of this binding is to **stabilize peptidyl-tRNA in the ribosomal A-site**, physically preventing the movement of tRNA and mRNA during the translocation step [1] [2].
- **Contrast with Other Aminoglycosides:** Classical aminoglycosides like neomycin and paromomycin induce a more dramatic conformational change by flipping nucleotides A1492 and A1493 out of helix 44. This flipping **mimics the correct codon-anticodon interaction**, leading to miscoding and incorporation of incorrect amino acids [3].

Resistance Mechanisms

Bacterial resistance to **Hygromycin B** can arise through alterations in its ribosomal binding site.

Resistance Mechanism	Description	Impact on Hygromycin B
Ribosomal Mutations	Mutations in 16S rRNA that disrupt the drug-binding site [1] [3].	Mutations at positions G1491U , C1409G (disrupts a base pair), U1406C , C1496U , and U1498C confer resistance [1].

Resistance Mechanism	Description	Impact on Hygromycin B
16S rRNA Methyltransferases	Enzymes that add methyl groups to rRNA nucleotides, sterically blocking drug binding [3] [4].	Methylation of A1408 (by NpmA enzyme) confers high-level resistance [4] [5]. Unlike some drugs, Hygromycin B lacks specific structural features to evade this resistance [5].
Enzymatic Inactivation	Modification and inactivation of the antibiotic by cellular enzymes [3].	The enzyme APH(4)-Ia phosphorylates and inactivates Hygromycin B [6].

Hygromycin B represents a specific and potent translational inhibitor, and understanding its distinct mechanism provides a foundation for evaluating its potential applications and limitations in research and therapy.

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